

The Discovery and History of Cumyluron: A Technical Guide

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Compound of Interest

Compound Name: Cumyluron

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

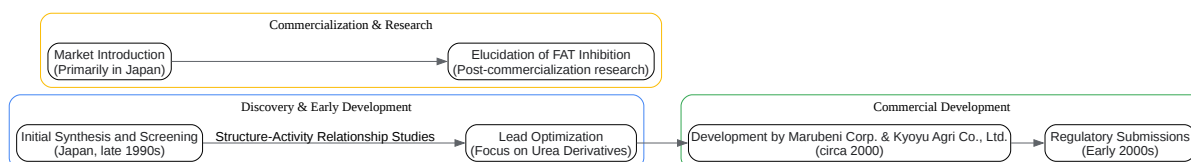
Cumyluron is a urea-based herbicide notable for its selective control of grass weeds, particularly *Poa annua* (annual bluegrass), in turfgrass and rice cultivation. Its development, originating in Japan around the year 2000, marked a significant advancement in weed management. This technical guide provides a comprehensive overview of the discovery, history, and core technical aspects of **Cumyluron**. It details its mode of action as an inhibitor of acyl-ACP thioesterase (FAT), a critical enzyme in plant fatty acid biosynthesis. This document summarizes key quantitative data, outlines experimental protocols for its synthesis and evaluation, and presents visual diagrams of its chemical structure, synthesis, and mode of action to facilitate a deeper understanding for research and development professionals.

Discovery and History

Cumyluron was developed in Japan around the turn of the 21st century. Key organizations involved in its development and commercialization include Marubeni Corporation and Kyoyu Agri Co., Ltd.[1]. It was introduced as a selective herbicide for the control of problematic grass weeds, finding significant application in turf management for golf courses and in rice paddies[2]. Beyond its herbicidal properties, **Cumyluron** also exhibits a safening effect in rice, protecting the crop from the phytotoxic effects of other herbicides, such as those from the sulfonylurea class[2].

Developmental Timeline

While a detailed public timeline with specific dates of discovery and patent filings is not readily available, the general development can be outlined as follows:



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Figure 1: Developmental Timeline of **Cumyluron**. A simplified timeline illustrating the key phases from discovery to commercialization and further research into its mode of action.

Chemical and Physical Properties

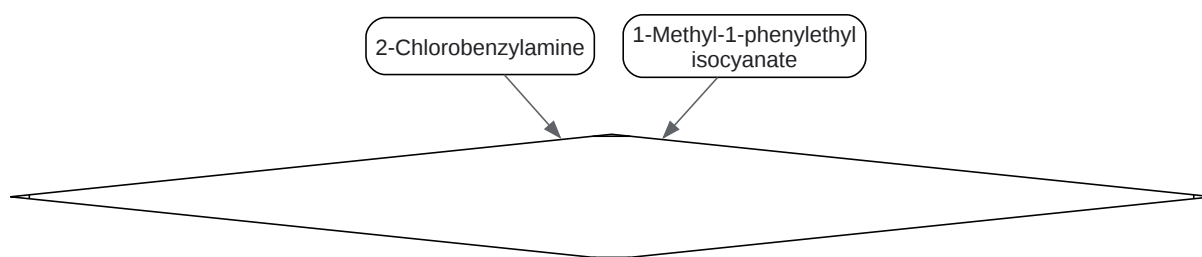
Cumyluron is a urea-based compound with the chemical name N-[(2-chlorophenyl)methyl]-N'-(1-methyl-1-phenylethyl)urea[3]. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	99485-76-4	[3]
Molecular Formula	C ₁₇ H ₁₉ ClN ₂ O	[3]
Molecular Weight	302.80 g/mol	[3]
Appearance	White crystalline solid	[1]
Melting Point	165-173 °C	[3]
Water Solubility	1.0 mg/L (at 20 °C)	[1]
Boiling Point (Predicted)	503.0 ± 43.0 °C	[3]
Density (Predicted)	1.164 g/cm ³	[3]

Mode of Action: Inhibition of Acyl-ACP Thioesterase (FAT)

The primary mode of action of **Cumyluron** is the inhibition of the acyl-ACP thioesterase (FAT) enzyme[2]. FAT is a crucial enzyme in the fatty acid biosynthesis pathway in plants, responsible for hydrolyzing acyl-acyl carrier proteins (ACPs) to release free fatty acids, which are then exported from the plastid for various cellular functions, including the formation of cell membranes and energy storage[4].

By inhibiting FAT, **Cumyluron** disrupts the supply of fatty acids, leading to a cascade of metabolic and physiological disruptions that ultimately result in plant death. The inhibition of lipid synthesis is a key herbicidal mechanism, and **Cumyluron**'s specific targeting of FAT places it in a distinct class of herbicides[5].



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- To cite this document: BenchChem. [The Discovery and History of Cumyluron: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b167012#discovery-and-history-of-cumyluron-herbicide>]

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